

# Serpentine Polymorphs for Carbon Dioxide Sequestration: A Comparative Analysis

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## Compound of Interest

Compound Name: Serpentine

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An objective comparison of antigorite, chrysotile, and lizardite for carbon mineralization, supported by experimental data, to guide researchers in selecting optimal materials for CO<sub>2</sub> sequestration technologies.

The global imperative to mitigate climate change has intensified research into carbon capture and storage (CCS) technologies. Mineral carbonation, a process that mimics natural weathering to permanently store CO<sub>2</sub> in stable carbonate minerals, presents a promising solution. Serpentine minerals (Mg<sub>3</sub>Si<sub>2</sub>O<sub>5</sub>(OH)<sub>4</sub>), being abundant and rich in magnesium, are prime candidates for this technology. However, the reactivity and, consequently, the CO<sub>2</sub> sequestration efficiency of serpentine are highly dependent on its polymorphic form. This guide provides a comparative analysis of the three main serpentine polymorphs—antigorite, chrysotile, and lizardite—to assist researchers in selecting the most suitable feedstock for CO<sub>2</sub> sequestration applications.

The fundamental reaction for serpentine carbonation is:  $\text{Mg}_3\text{Si}_2\text{O}_5(\text{OH})_4 + 3\text{CO}_2 \rightarrow 3\text{MgCO}_3 + 2\text{SiO}_2 + 2\text{H}_2\text{O}$

The efficiency of this reaction is largely governed by the dissolution of magnesium from the serpentine structure, which varies significantly among the polymorphs.

## Comparative Reactivity and CO<sub>2</sub> Sequestration Performance

Experimental studies have consistently demonstrated a clear order of reactivity among the serpentine polymorphs for CO<sub>2</sub> sequestration. The general trend for carbon mineralization reactivity is: Chrysotile > Lizardite > Antigorite.[1][2]

Chrysotile, with its fibrous, tubular structure, exhibits the highest reactivity.[3] This is attributed to its greater surface area and the relative ease with which magnesium can be leached from its crystal lattice. Asbestiform chrysotile, in particular, shows the highest Mg<sup>2+</sup> release.[1] In contrast, antigorite, characterized by a more compact and corrugated sheet structure, is the least reactive of the three.[4][5] Its structure is more stable, making magnesium extraction more challenging under similar experimental conditions. Lizardite, which has a planar sheet structure, generally displays intermediate reactivity.[1]

The following table summarizes key quantitative data from various experimental studies, providing a comparative overview of the performance of each polymorph.

Parameter	Antigorite	Chrysotile	Lizardite	Experimental Conditions	Source
Mg Extraction Efficiency (%)	24 - 29	~70 - 85	~5 - 68	3 hours of acid-leaching	[3]
Carbonation Efficiency (%)	92 (after thermo-activation)	-	40 (after thermo-activation)	Thermo-activation followed by carbonation	[6]
Net Mg Release Rate (mol/m <sup>2</sup> /s)	-	-	~1.3 x 10 <sup>-8</sup> (initial rate)	70°C, 100 bar CO <sub>2</sub> pressure	[7]
Reactivity Order	Least Reactive	Most Reactive	Intermediate	Based on Mg <sup>2+</sup> release	[1][2]

## Experimental Protocols

The following are generalized methodologies for key experiments cited in the literature for evaluating serpentine polymorphs for CO<sub>2</sub> sequestration.

## Serpentine Dissolution and Magnesium Leaching

This experiment is crucial for determining the reactivity of the serpentine polymorphs by measuring the rate and extent of magnesium extraction.

- **Sample Preparation:** Serpentine samples are ground and sieved to a specific particle size to ensure a consistent surface area for reaction.
- **Leaching Solution:** A variety of leaching agents can be used, including acids (e.g., HCl, H<sub>2</sub>SO<sub>4</sub>) or organic salts (e.g., sodium citrate, sodium oxalate) in aqueous solutions.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Reaction Setup:** A known mass of the serpentine sample is added to a batch reactor containing the leaching solution. The reactor is maintained at a constant temperature and pressure, with continuous stirring.[\[4\]](#)
- **Sampling and Analysis:** Aliquots of the solution are withdrawn at regular intervals, filtered, and analyzed for magnesium concentration using techniques such as atomic absorption spectroscopy (AAS) or inductively coupled plasma-optical emission spectrometry (ICP-OES).
- **Data Analysis:** The percentage of magnesium extracted is calculated based on the initial magnesium content of the serpentine sample.

## Mineral Carbonation Experiments

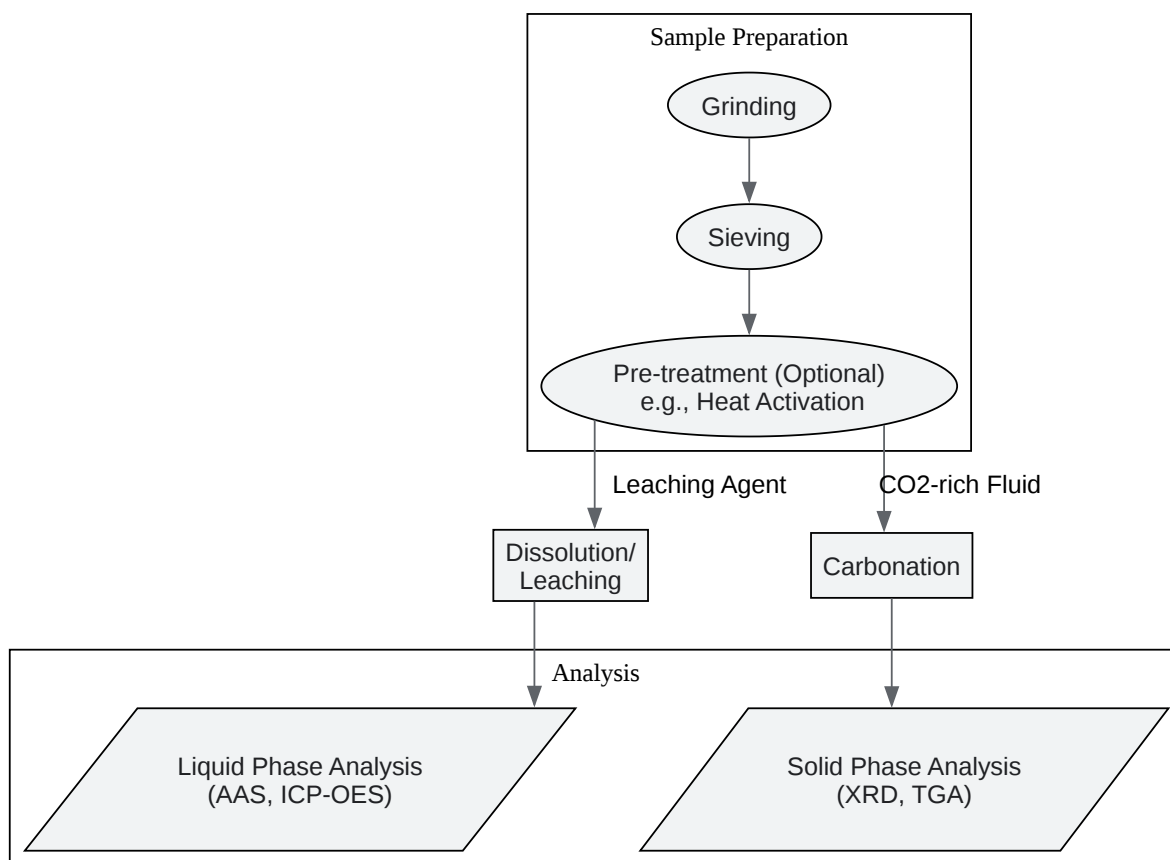
These experiments directly measure the CO<sub>2</sub> sequestration capacity of the serpentine polymorphs.

- **Sample Preparation:** Similar to dissolution experiments, serpentine samples are ground to a specific particle size. In some cases, pre-treatment methods like heat activation are employed to enhance reactivity.[\[6\]](#)
- **Reaction Setup:** The serpentine sample is placed in a high-pressure, high-temperature autoclave. The reactor is then filled with a CO<sub>2</sub>-rich fluid (e.g., supercritical CO<sub>2</sub> or CO<sub>2</sub>-saturated brine).[\[7\]](#)
- **Reaction Conditions:** The experiment is run for a set duration under controlled temperature and pressure (e.g., 70°C and 100 bar).[\[7\]](#)

- **Product Analysis:** After the experiment, the solid products are collected, dried, and analyzed using techniques such as X-ray diffraction (XRD) to identify and quantify the carbonate minerals formed (e.g., magnesite). Thermogravimetric analysis (TGA) can also be used to determine the mass of CO<sub>2</sub> sequestered.
- **Carbonation Efficiency Calculation:** The carbonation efficiency is calculated as the ratio of the actual amount of CO<sub>2</sub> sequestered to the theoretical maximum sequestration capacity of the serpentine sample.

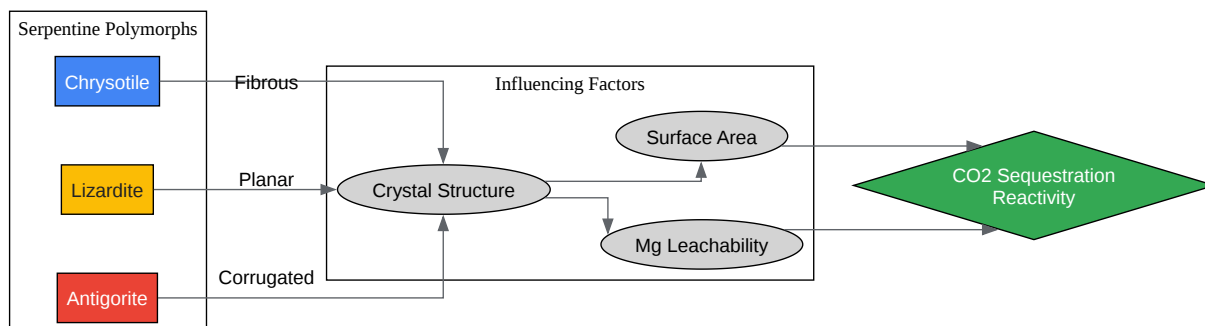
## Visualizing the Process and Relationships

To better understand the experimental workflow and the factors influencing the choice of serpentine polymorph, the following diagrams are provided.



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A generalized workflow for serpentine CO<sub>2</sub> sequestration experiments.



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Factors influencing the reactivity of serpentine polymorphs.

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